

An In-depth Technical Guide to the Physicochemical Properties of Phenylpropenes

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Compound of Interest

Compound Name: *Phenylpropene C*

Cat. No.: *B1245457*

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Abstract

This technical guide provides a comprehensive overview of the core physicochemical properties of common phenylpropene isomers. Due to the absence of a standard chemical identifier for "**Phenylpropene C**" in scientific literature, this document focuses on the well-characterized isomers: (E)-1-phenylpropene, (Z)-1-phenylpropene, allylbenzene, and α -methylstyrene. These compounds are foundational structures for a wide array of derivatives with significant applications in drug discovery and materials science. This guide presents quantitative data in structured tables, details relevant experimental protocols for property determination, and includes visualizations of isomeric relationships and analytical workflows to support researchers in their understanding and utilization of these chemical entities.

Introduction: Unraveling "**Phenylpropene C**"

The term "**Phenylpropene C**" does not correspond to a recognized chemical compound in standard chemical databases and literature. It is likely a proprietary name, a less common synonym, or a potential misnomer for a specific phenylpropene isomer or derivative.

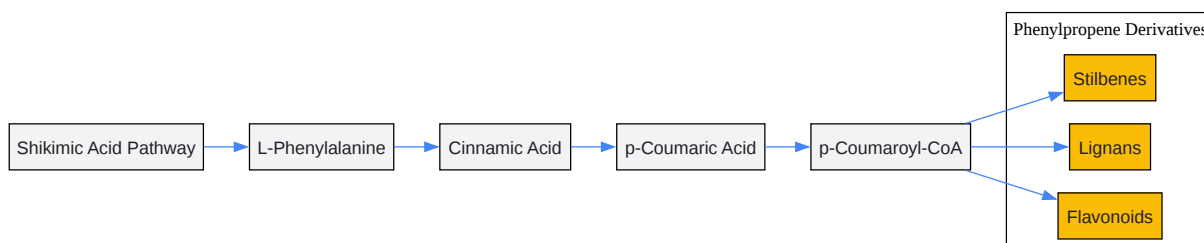
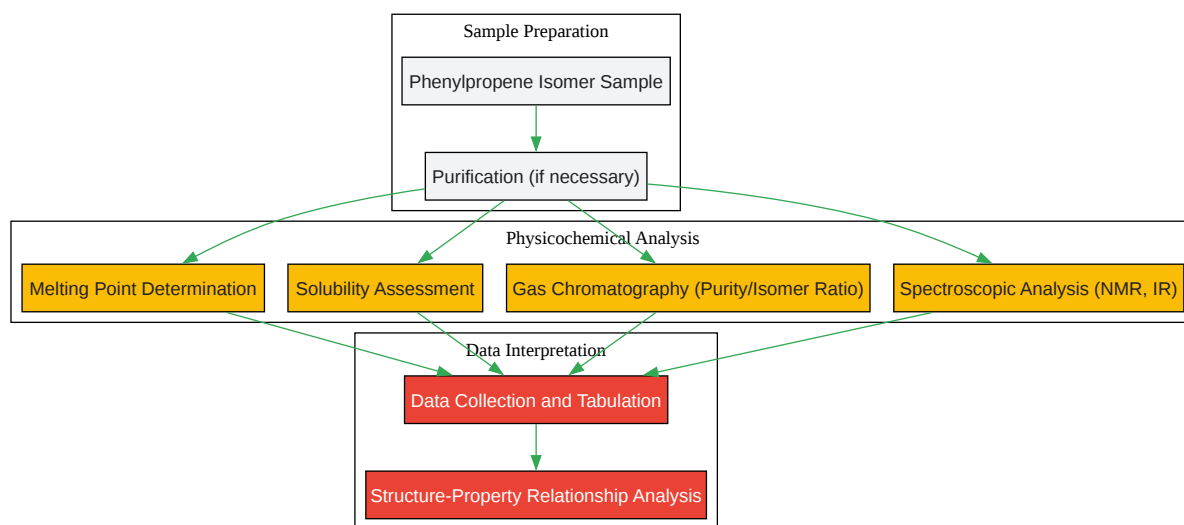
Phenylpropenes are a class of organic compounds characterized by a phenyl group attached

to a propene chain. The position of the double bond and the stereochemistry of the substituents give rise to several isomers, the most common of which are detailed in this guide.

Understanding the distinct physicochemical properties of these isomers is critical for their application in research and development, particularly in fields like medicinal chemistry where structure-property relationships are paramount.

Isomeric Landscape of Phenylpropenes

The primary isomers of phenylpropene (C_9H_{10}) are (E)- and (Z)-1-phenylpropene (also known as trans- and cis- β -methylstyrene, respectively), allylbenzene (3-phenyl-1-propene), and α -methylstyrene (2-phenylpropene). Their chemical structures are presented below.



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